

# Application Notes and Protocols for the Synthesis of 2-Acetylaminonicotinic Acid

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## Compound of Interest

Compound Name: 2-Acetylaminonicotinic acid

Cat. No.: B057735

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This document provides a comprehensive guide to the synthesis of **2-Acetylaminonicotinic acid**, a compound of interest in medicinal chemistry and drug development. The protocol herein is established based on well-documented acetylation procedures for analogous aromatic amines, offering a reliable method for laboratory-scale preparation.

## Introduction

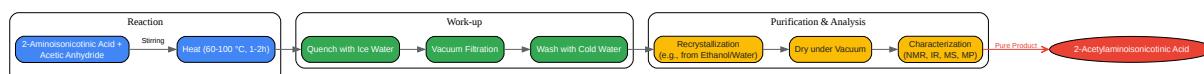
**2-Acetylaminonicotinic acid**, also known as 2-acetamidoisonicotinic acid, is a derivative of isonicotinic acid. The introduction of an acetylaminogroup to the pyridine ring can significantly alter the molecule's physicochemical properties, such as solubility, lipophilicity, and metabolic stability, which are critical parameters in drug design. This compound serves as a valuable building block for the synthesis of more complex molecules, including potential therapeutic agents. For instance, nicotinic acid analogues have been investigated as potent hypoxia-inducible factor (HIF)-1 $\alpha$  inhibitors<sup>[1]</sup>. The synthesis protocol detailed below follows a standard and efficient N-acetylation procedure.

## Data Presentation

The following table summarizes the key quantitative data for the synthesis of **2-Acetylaminonicotinic acid**. The values are based on typical results obtained for analogous acetylation reactions of aminopyridine derivatives.

Parameter	Value	Notes
Starting Material	2-Aminoisonicotinic acid	Commercially available
Acetylation Agent	Acetic Anhydride	
Solvent	Acetic Anhydride (neat) or Acetic Acid	
Reaction Temperature	60-100 °C	
Reaction Time	1-2 hours	Monitored by TLC
Theoretical Yield	To be calculated based on starting material	
Typical Experimental Yield	~90-95%	Based on similar reactions[2]
Purity	>98%	After recrystallization
Molecular Weight (Starting Material)	138.12 g/mol	2-Aminoisonicotinic acid
Molecular Weight (Product)	180.15 g/mol	2-Acetylaminoisonicotinic acid
Melting Point (Product)	To be determined experimentally	

## Experimental Workflow Diagram

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## References

- 1. [bocsci.com](http://bocsci.com) [bocsci.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
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